

OGT 2115 Application Notes and Protocols for PC-3 Cells

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Compound of Interest

Compound Name: OGT 2115

Cat. No.: B15610721

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **OGT 2115** is a potent inhibitor of heparanase (HPSE), an endo- β -D-glucuronidase that plays a crucial role in the tumor microenvironment and tumorigenesis by cleaving heparan sulfate.^{[1][2]} Upregulation of HPSE is observed in various cancers, including prostate cancer, where it promotes tumor cell survival and evasion of apoptosis.^{[1][2]} This document provides detailed protocols for studying the effects of **OGT 2115** on the human prostate cancer cell line, PC-3, with a focus on its pro-apoptotic activity mediated by the downregulation of Myeloid Cell Leukemia-1 (MCL-1).^{[1][2]}

Data Presentation

Table 1: OGT 2115 Activity in PC-3 Cells

Parameter	Value	Reference
Cell Line	PC-3 (Human Prostate Carcinoma)	[1]
IC50 (72h)	20.2 μ M	[1][2]
Mechanism of Action	Induction of Apoptosis	[1][2]
Key Molecular Target	Downregulation of MCL-1	[1][2]

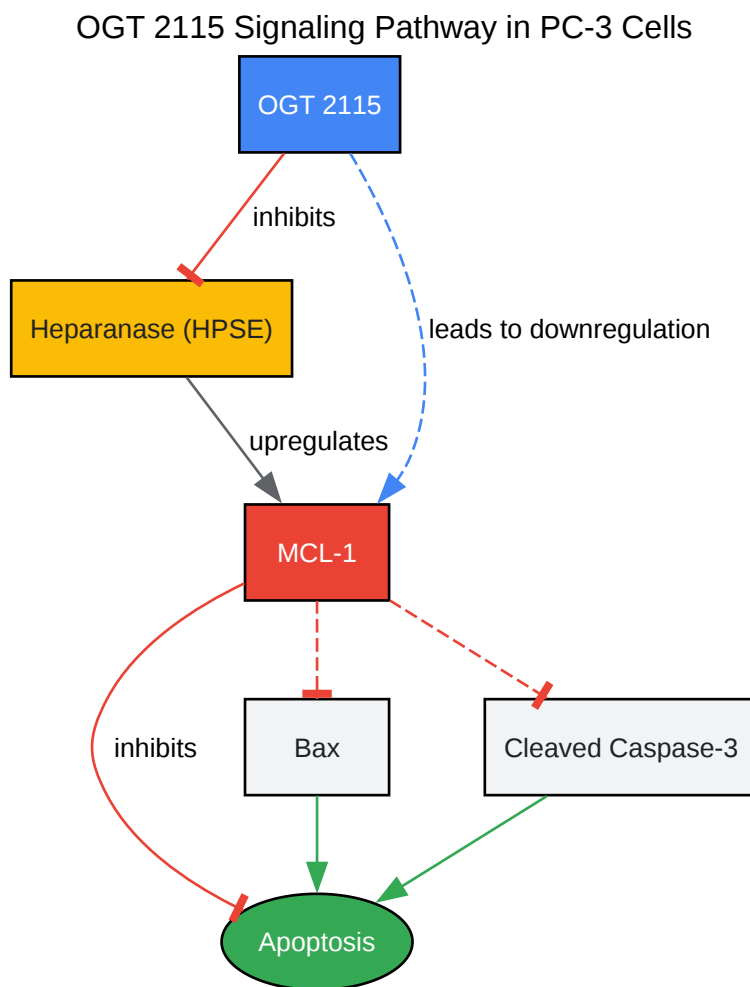
Table 2: Dose-Dependent Effect of OGT 2115 on Apoptosis in PC-3 Cells (24h)

OGT 2115 Concentration (μ M)	Apoptosis Rate (%)
0	4.21
10	5.51
20	8.12
40	9.50

Data adapted from Annexin V/PI double-staining assays.

Signaling Pathway

The proposed signaling pathway for **OGT 2115** in PC-3 cells involves the inhibition of heparanase, leading to the downregulation of the anti-apoptotic protein MCL-1. This disruption of the cellular survival mechanism subsequently promotes apoptosis, as evidenced by the increased expression of pro-apoptotic proteins like Bax and the activation of executioner caspases such as caspase-3.

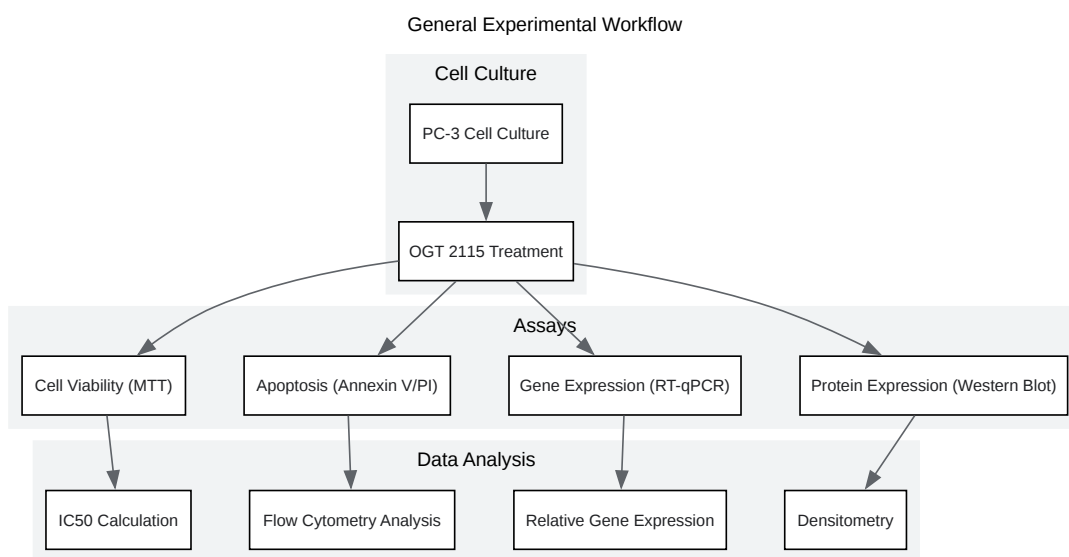


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Caption: **OGT 2115** inhibits HPSE, downregulating MCL-1 and inducing apoptosis.

Experimental Workflow

The following diagram outlines the general workflow for investigating the effects of **OGT 2115** on PC-3 cells.



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Caption: Workflow for studying **OGT 2115** effects on PC-3 cells.

Experimental Protocols

Cell Culture and OGT 2115 Treatment

- Cell Line: PC-3 human prostate cancer cells.
- Culture Medium: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Culture Conditions: Incubate cells at 37°C in a humidified atmosphere with 5% CO₂.

- **OGT 2115** Preparation: Prepare a stock solution of **OGT 2115** in DMSO. Further dilute in culture medium to the desired final concentrations. A vehicle control with the same final concentration of DMSO should be included in all experiments.

Cell Viability Assay (MTT Assay)

This protocol is for determining the IC₅₀ of **OGT 2115** in PC-3 cells.

- Materials:
 - PC-3 cells
 - 96-well plates
 - **OGT 2115**
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
 - DMSO
 - Plate reader
- Procedure:
 - Seed PC-3 cells into 96-well plates at a density of 3×10^3 cells/well and allow them to adhere overnight.
 - Treat the cells with various concentrations of **OGT 2115** (e.g., a serial dilution from 1.22 μ M to 300 μ M) for 72 hours. Include a vehicle control (DMSO).
 - Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
 - Carefully remove the medium and add 150-200 μ L of DMSO to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10 minutes at room temperature.
 - Measure the absorbance at 492 nm using a microplate reader.

- Calculate cell viability as a percentage of the vehicle-treated control and determine the IC50 value.

Apoptosis Assay (Annexin V-FITC/PI Staining)

This protocol is for quantifying apoptosis in PC-3 cells treated with **OGT 2115**.

- Materials:
 - PC-3 cells
 - 6-well plates
 - **OGT 2115**
 - Annexin V-FITC/PI Apoptosis Detection Kit
 - Flow cytometer
- Procedure:
 - Seed PC-3 cells in 6-well plates and allow them to adhere.
 - Treat cells with **OGT 2115** at concentrations of 0, 10, 20, and 40 μ M for 24 hours.
 - Harvest the cells by trypsinization and wash with cold PBS.
 - Resuspend the cells in 100 μ L of 1X Annexin V binding buffer.
 - Add 5 μ L of Annexin V-FITC and 10 μ L of Propidium Iodide (PI) to the cell suspension.
 - Incubate for 15 minutes at room temperature in the dark.
 - Analyze the cells by flow cytometry within 1 hour.

Gene Expression Analysis (RT-qPCR)

This protocol is for measuring the mRNA expression of MCL-1 in PC-3 cells.

- Materials:
 - PC-3 cells
 - **OGT 2115**
 - RNA extraction kit
 - cDNA synthesis kit
 - SYBR Green qPCR master mix
 - qPCR instrument
 - Primers for MCL-1 and a reference gene (e.g., GAPDH).
- Procedure:
 - Treat PC-3 cells with **OGT 2115** at concentrations of 0, 5, 10, and 20 μ M for 24 hours.
 - Extract total RNA from the cells using a suitable RNA isolation kit.
 - Synthesize cDNA from the extracted RNA using a reverse transcription kit.
 - Perform qPCR using SYBR Green master mix and primers for MCL-1 and the reference gene.
 - Analyze the data using the $2^{-\Delta\Delta C_t}$ method to determine the relative fold change in MCL-1 expression.

Protein Expression Analysis (Western Blot)

This protocol is for detecting the protein levels of MCL-1, Bax, and cleaved caspase-3.

- Materials:
 - PC-3 cells
 - **OGT 2115**

- RIPA lysis buffer with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies:
 - Anti-MCL-1 (e.g., Cell Signaling Technology, Cat. No. 94296)
 - Anti-Bax (e.g., Cell Signaling Technology, Cat. No. 2772)
 - Anti-Cleaved Caspase-3 (e.g., Cell Signaling Technology, Cat. No. 9661)
 - Anti-Tubulin or Anti-Actin (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system
- Procedure:
 - Treat PC-3 cells with **OGT 2115** at concentrations of 0, 10, 20, and 40 μ M for 24 hours.
 - Lyse the cells in RIPA buffer and determine the protein concentration using a BCA assay.
 - Separate equal amounts of protein (e.g., 20-30 μ g) on an SDS-PAGE gel.
 - Transfer the proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.

- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities and normalize to the loading control.

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References

- [1. Bax Antibody | Cell Signaling Technology \[cellsignal.com\]](#)
- [2. Anti-BAX Monoclonal Atlas Antibody \[atlasantibodies.com\]](#)
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